

Personal protective equipment for handling Dibenzoyl-L-tartaric acid monohydrate

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Compound of Interest

Compound Name: *Dibenzoyl-L-tartaric acid monohydrate*

Cat. No.: *B7777040*

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Essential Safety and Handling Guide for Dibenzoyl-L-tartaric Acid Monohydrate

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Dibenzoyl-L-tartaric acid monohydrate**. Adherence to these procedures is vital for ensuring a safe laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

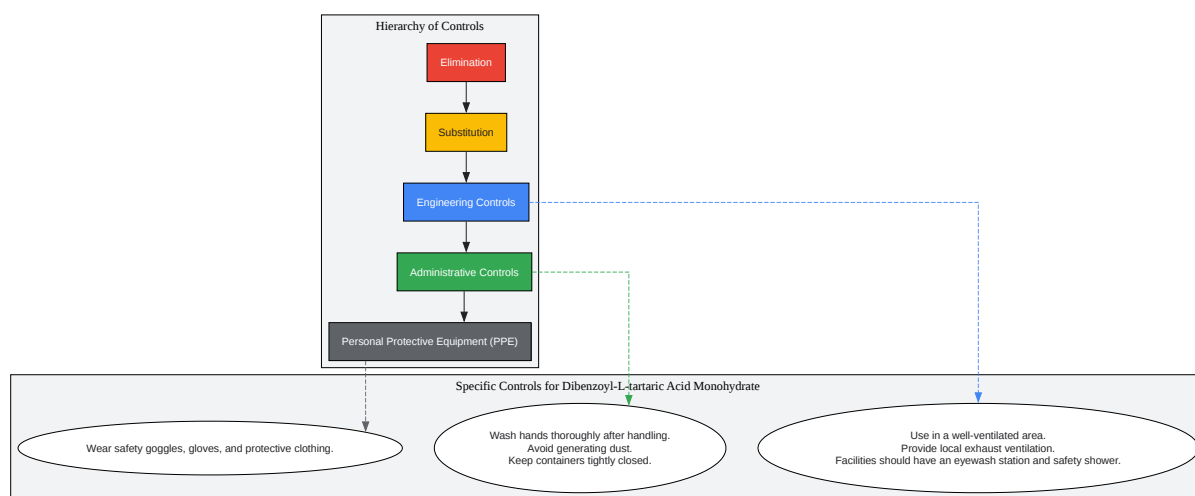
Dibenzoyl-L-tartaric acid monohydrate is a white crystalline powder that can cause eye irritation.[1] It may also lead to skin, respiratory, and digestive tract irritation.[1] The toxicological properties of this substance have not been fully investigated.[1] Therefore, appropriate PPE and handling precautions are mandatory.

Summary of Required Personal Protective Equipment

Protection Type	Recommended Equipment	Standard Compliance
Eye/Face Protection	Chemical safety goggles or eyeglasses with side protection.[1][2] A face shield may be appropriate in some workplaces.[2]	OSHA 29 CFR 1910.133 or European Standard EN166.[1][2]
Skin Protection	Appropriate protective gloves to prevent skin exposure.[1] Impervious clothing should be worn.[3][4]	EU Directive 89/686/EEC and the standard EN 374.[4]
Respiratory Protection	A respiratory protection program should be followed whenever workplace conditions warrant respirator use.[1] Use a NIOSH (US) or EN 143 (EU) approved respirator.[3]	OSHA 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149.[1]

Operational and Handling Plan

A systematic approach to handling **Dibenzoyl-L-tartaric acid monohydrate** is essential to minimize exposure and ensure safety. The following diagram illustrates the hierarchy of controls, from most to least effective.



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Caption: Hierarchy of controls for handling **Dibenzoyl-L-tartaric acid monohydrate**.

Step-by-Step Handling Procedure:

- Preparation: Before handling, ensure that the work area is clean and that all necessary PPE is readily available and in good condition. Confirm that the ventilation system is operational.
- Handling:
 - Use with adequate ventilation to keep airborne concentrations low.[\[1\]](#)
 - Minimize dust generation and accumulation.[\[1\]](#)[\[2\]](#)
 - Avoid contact with eyes, skin, and clothing.[\[1\]](#)[\[2\]](#)
 - Wash hands thoroughly after handling.[\[1\]](#)[\[2\]](#)
 - Keep the container tightly closed when not in use.[\[1\]](#)[\[2\]](#)
- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents.[\[1\]](#) Keep containers tightly closed.[\[1\]](#)[\[2\]](#)

Emergency and Disposal Plan

In the event of an emergency, immediate and appropriate action is critical.

First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid.[1]
Skin Contact	Get medical aid. Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Wash clothing before reuse.[1]
Ingestion	Never give anything by mouth to an unconscious person. Get medical aid. Do NOT induce vomiting. If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water.[1]
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[1]

Spill and Disposal Procedures:

- Spills: In case of a spill, wear appropriate personal protective equipment.[1] Vacuum or sweep up the material and place it into a suitable disposal container.[1] Avoid generating dusty conditions and ensure adequate ventilation.[1]
- Disposal: Dispose of waste and contaminated materials in accordance with local, state, and federal regulations. Do not allow the product to enter drains or waterways.[2][5] Unused product should be disposed of in its original container.[2]

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References

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 2. aksci.com [aksci.com]
- 3. cdhfinechemical.com [cdhfinechemical.com]
- 4. lookchem.com [lookchem.com]
- 5. merckmillipore.com [merckmillipore.com]
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